Spectroscopic Characterization Guide: 5-Methoxy-2-methyl-2H-indazol-6-ol

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Compound of Interest

Compound Name:	*5-Methoxy-2-methyl-2H-indazol-6-ol*
Cat. No.:	*B13929922*

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Executive Summary & Structural Logic

The compound **5-Methoxy-2-methyl-2H-indazol-6-ol** (MW: 178.19 Da) presents a specific analytical challenge: confirming the N-methylation site. Indazoles exhibit annular tautomerism; however, fixed methylation at the N2 position locks the system into a quinoid-like 2H-indazole form, which is distinct from the aromatic 1H-indazole.

This guide provides the definitive spectroscopic markers required to validate the 2-methyl regioisomer against its 1-methyl counterpart, utilizing NOE correlations as the primary decision gate.

Structural Numbering & Features[1]

- Core: Indazole (Benzo[d]pyrazole).
- Substituents:
  - N2-Methyl: Diagnostic "fixed" tautomer.

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- C5-Methoxy: Electron-donating group (EDG).
- C6-Hydroxyl: H-bond donor/acceptor.

- Proton Environment: Three aromatic singlets (H3, H4, H7) due to the 5,6-disubstitution pattern breaking ortho-coupling.

Mass Spectrometry (MS) Data & Fragmentation

Methodology: ESI-QTOF or Orbitrap (Positive Mode). Objective: Confirm molecular formula and substituent topology.

Primary Ionization

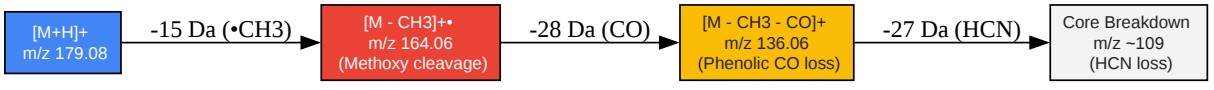
- $[M+H]^+$:m/z 179.0815 (Calculated for $C_9H_{11}N_2O_2^+$).
- $[M+Na]^+$:m/z 201.0634.

Fragmentation Pathway (MS/MS)

The fragmentation of methoxy-hydroxy indazoles follows a predictable "stripping" of the substituents followed by ring degradation.

- Loss of Methyl Radical ($\bullet CH_3$): The methoxy group is labile.
  - m/z 179 → 164 ($[M+H - CH_3]^+\bullet$).
- Loss of Carbon Monoxide (CO): Characteristic of phenols and anisoles (guaiacol-like motif).
  - m/z 164 → 136 (Ring contraction/CO ejection).
- RDA-like Cleavage: The indazole core may undergo Retro-Diels-Alder cleavage or loss of HCN/N_2 from the pyrazole ring.

Visualization: MS Fragmentation Logic



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Caption: Predicted ESI(+) fragmentation pathway for **5-methoxy-2-methyl-2H-indazol-6-ol** showing sequential loss of methyl and carbonyl moieties.

Nuclear Magnetic Resonance (NMR)

Methodology: 500 MHz or higher. Solvent: DMSO-d_6 (preferred for OH visibility) or $CDCl_3$. Critical Check: Distinguishing N1-Me vs. N2-Me.

1H NMR Data (DMSO-d_6)

The 5,6-disubstitution pattern isolates protons H4 and H7, rendering them as singlets (para-like relationship on the benzene ring).

Position	Shift (δ ppm)	Multiplicity	Integral	Assignment Logic
OH	9.20 - 9.80	br s	1H	Exchangeable phenolic proton.
H3	8.20 - 8.35	s	1H	Pyrazole proton. Deshielded by C=N bond.
H4	7.05 - 7.15	s	1H	Aromatic. Adjacent to C5-OMe (shielded).
H7	6.80 - 6.90	s	1H	Aromatic. Adjacent to C6-OH.
N2-CH_3	4.05 - 4.15	s	3H	Diagnostic. N2-Me is typically downfield of N1-Me (~3.9 ppm).
O-CH_3	3.80 - 3.85	s	3H	Typical aromatic methoxy range.

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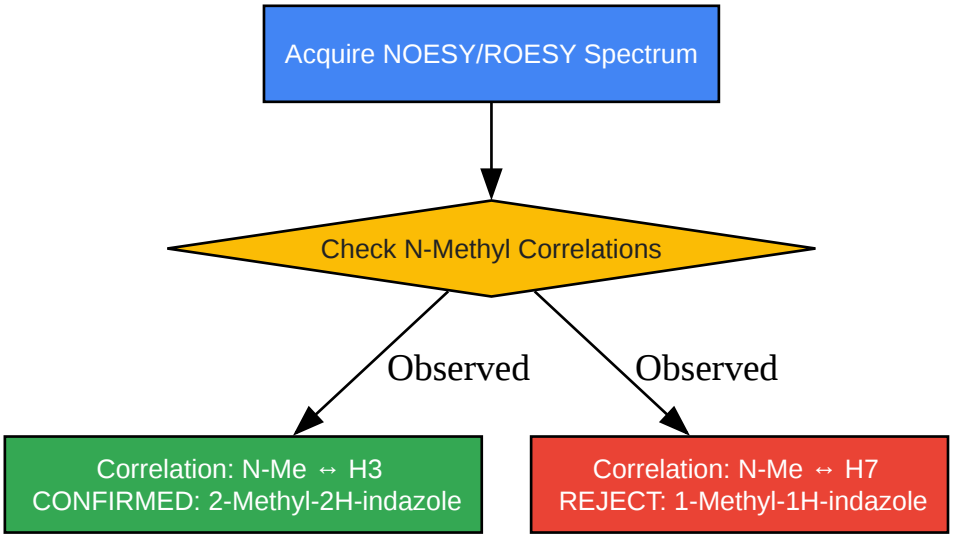
13C NMR Data (Predicted)

- C3: ~125 ppm (Pyrazole CH).
- C5 (C-OMe): ~146 ppm (Ipso, oxygenated).
- C6 (C-OH): ~144 ppm (Ipso, oxygenated).
- N2-Me: ~39-40 ppm (Distinct from N1-Me which is often ~35 ppm).

Structural Validation: The NOESY Decision Tree

The most definitive proof of the 2-methyl structure is the Nuclear Overhauser Effect (NOE).

- 2-Methyl Isomer: Strong NOE correlation between N-Me and H3.
- 1-Methyl Isomer: Strong NOE correlation between N-Me and H7 (peri-interaction).



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Caption: Logical workflow for distinguishing indazole regioisomers using NOESY NMR correlations.

Infrared Spectroscopy (IR)

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Methodology: ATR-FTIR (Solid state). Objective: Confirm functional groups and tautomeric form.

- 3200–3400 cm^{-1} (Broad): O-H stretching vibration (Phenolic).
- 2850–3000 cm^{-1}: C-H stretching (Aromatic and Aliphatic methyls).
- 1610–1630 cm^{-1}: C=N stretching (Indazole ring). Note: 2H-indazoles often show a distinct band pattern here due to quinoid character compared to 1H-indazoles.
- 1500–1600 cm^{-1}: Aromatic C=C skeletal vibrations.
- 1200–1250 cm^{-1}: C-O stretching (Aryl alkyl ether, C5-OMe).

Experimental Protocol: Structure Confirmation

To rigorously confirm this specific structure in a research setting, follow this stepwise protocol:

- Sample Prep: Dissolve ~5 mg of compound in 0.6 mL DMSO-d_6. Ensure the sample is dry to prevent water peaks from obscuring the OH signal.
- 1D Acquisition: Acquire 1H NMR (16 scans) and 13C NMR (1024 scans).
- 2D Acquisition (Critical): Run a NOESY or ROESY experiment.
  - Target: Irradiate the N-Methyl peak (~4.1 ppm).
  - Observation: Look for cross-peaks at ~8.3 ppm (H3). If seen, the structure is 2-methyl.[1] If cross-peak is at ~6.9 ppm (H7), the structure is 1-methyl.
- MS Confirmation: Inject into LC-MS to verify m/z 179 and purity.

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